

# Safe Disposal of 2,4-Dibromophenol: A Procedural Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2,4-Dibromophenol

Cat. No.: B041371

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For Immediate Reference: Treat **2,4-Dibromophenol** as a Hazardous Waste. This substance is harmful if swallowed, causes skin and eye irritation, and may cause respiratory irritation.[1][2] Always consult your institution's Environmental Health and Safety (EHS) department for specific disposal protocols.[3]

Proper disposal of **2,4-Dibromophenol** is critical to ensure the safety of laboratory personnel and to prevent environmental contamination. This guide provides essential safety and logistical information, including operational and disposal plans, tailored for researchers, scientists, and drug development professionals.

## Hazard and Safety Data

A thorough understanding of the hazards associated with **2,4-Dibromophenol** is the first step in safe handling and disposal. The following table summarizes key safety and hazard information.

Property	Value	Source
Chemical Formula	C <sub>6</sub> H <sub>4</sub> Br <sub>2</sub> O	[4]
CAS Number	615-58-7	[4]
Physical Form	Solid	[4]
Boiling Point	154 °C at 11 mmHg	[4]
Melting Point	35-38 °C	[4]
Flash Point	113 °C (235.4 °F) - closed cup	[4]
GHS Hazard Classifications	Acute toxicity, Oral (Category 2); Skin irritation (Category 2); Eye irritation (Category 2A); Specific target organ toxicity - single exposure (Category 3), Respiratory system	
Hazard Statements	H300: Fatal if swallowed. H315: Causes skin irritation. H319: Causes serious eye irritation. H335: May cause respiratory irritation.	
Signal Word	Danger	[4]

## Experimental Protocol: Standard Disposal Procedure

This protocol outlines the step-by-step methodology for the safe disposal of **2,4-Dibromophenol** waste.

1. Personal Protective Equipment (PPE): Before handling **2,4-Dibromophenol**, ensure you are wearing the appropriate PPE:

- Gloves: Chemical-resistant gloves (e.g., nitrile, neoprene).[3]

- Eye Protection: Chemical safety goggles or a face shield.[3]
- Body Protection: A lab coat or chemical-resistant apron.[3]
- Respiratory Protection: Use in a well-ventilated area, preferably within a chemical fume hood. If dust or aerosols may be generated, a NIOSH-approved respirator with an organic vapor cartridge and a particulate pre-filter is recommended.[3]

## 2. Waste Identification and Segregation:

- Clearly label the waste container as "Hazardous Waste: **2,4-Dibromophenol**".[3] Include the full chemical name and relevant hazard symbols.
- Store this waste separately from other chemical waste streams to prevent accidental mixing with incompatible materials, such as strong oxidizing agents and strong bases.[3][5]

## 3. Containerization:

- Use a dedicated, leak-proof, and chemically compatible container with a secure screw-top lid. The original container, if in good condition, is a suitable option.[3]
- Do not overfill the container; leave adequate headspace for expansion.[3]
- Containers must be kept closed at all times except when adding waste.[6][7][8]

## 4. Storage:

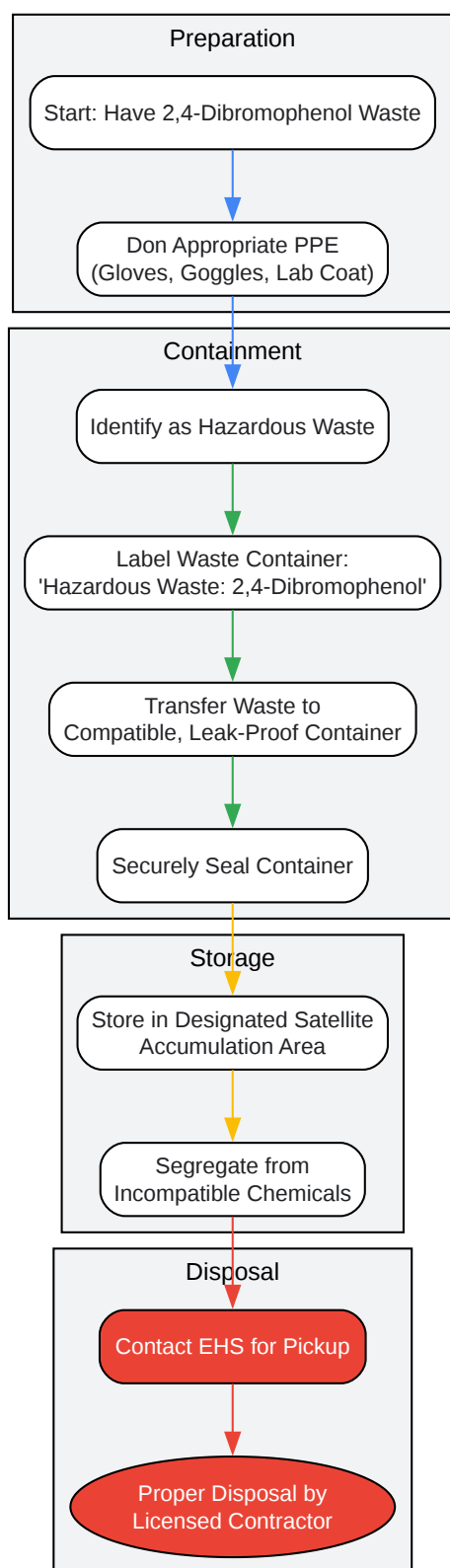
- Store the sealed waste container in a designated, well-ventilated, and secure hazardous waste accumulation area, also known as a Satellite Accumulation Area.[3][9]
- The storage area should be away from heat, ignition sources, and incompatible chemicals.[3]
- Ensure the storage area has secondary containment to prevent spills from reaching drains.  
[6]

## 5. Disposal:

- Contact your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor to arrange for pickup and disposal.[\[3\]](#)[\[10\]](#)
- Do not attempt to dispose of **2,4-Dibromophenol** down the sink or in regular trash.[\[5\]](#)[\[6\]](#)[\[7\]](#)

## Logical Workflow for Disposal

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **2,4-Dibromophenol**.



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Caption: Workflow for the proper disposal of **2,4-Dibromophenol**.

## Spill Response Protocol

In the event of a **2,4-Dibromophenol** spill, follow these steps:

- Ensure Safety: Evacuate non-essential personnel from the area. Ensure the area is well-ventilated.[3]
- Wear Appropriate PPE: Before cleaning up, don the full PPE as described above.[3]
- Contain the Spill:
  - For solid spills: Carefully sweep or scoop the material into a designated hazardous waste container. Avoid generating dust.[3][11]
  - For liquid spills: Absorb the material with an inert absorbent (e.g., vermiculite, sand). Place the used absorbent material into a sealed, labeled hazardous waste container.[3]
- Decontaminate the Area: Wipe the spill area with soap and water, collecting all cleaning materials as hazardous waste.[3]
- Report the Incident: Report the spill to your supervisor and your institution's EHS department.[3]

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Address: 3281 E Guasti Rd

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